

# Tungsten Carbide: A Comprehensive Technical Guide to Crystal Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tungsten carbide

Cat. No.: B1195092

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth analysis of the crystal structure and multifaceted properties of **tungsten carbide** (WC), a material renowned for its exceptional hardness and durability. Tailored for researchers, materials scientists, and engineers, this document synthesizes critical data, outlines detailed experimental protocols for its characterization, and presents visual representations of its atomic structure and production processes.

## Introduction to Tungsten Carbide

**Tungsten carbide** is an inorganic chemical compound composed of equal parts tungsten and carbon atoms.[1] In its most fundamental form, it is a fine gray powder, but it can be sintered and pressed into various shapes for a multitude of applications, including industrial machinery, cutting tools, abrasives, and armor-piercing rounds.[2] Its unique combination of properties, such as extreme hardness, high compressive strength, and thermal stability, makes it a critical material in modern engineering. The performance of **tungsten carbide** is intrinsically linked to its crystal structure and the presence of binder materials, typically cobalt or nickel, which form a metal matrix composite known as cemented carbide.[2]

## Crystal Structure of Tungsten Carbide

**Tungsten carbide** primarily exists in two crystallographic forms: a hexagonal alpha phase ( $\alpha$ -WC) and a cubic high-temperature beta phase ( $\beta$ -WC).[2][3]

**Alpha-Tungsten Carbide ( $\alpha$ -WC):** This is the most common and stable form of **tungsten carbide** at ambient conditions.[3] It possesses a hexagonal crystal structure with the space group P-6m2 (No. 187).[2][4] This structure can be visualized as a simple hexagonal lattice of tungsten atoms arranged in layers directly above one another, with carbon atoms filling half of the trigonal prismatic interstices.[1][2][4] This arrangement provides a 6-fold coordination for both tungsten and carbon atoms, resulting in a highly stable and rigid lattice.[2][4] The strong covalent bonds between tungsten and carbon atoms are a primary reason for the material's exceptional hardness.[3]

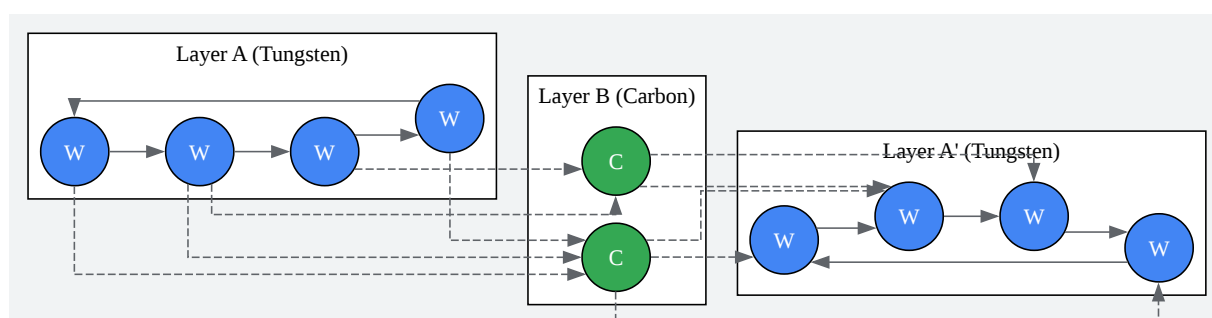
**Beta-Tungsten Carbide ( $\beta$ -WC):** This is a metastable, cubic form of **tungsten carbide** that adopts a rock salt-like structure. It typically forms at very high temperatures, above 2500°C.[3]

The key lattice parameters for the stable hexagonal  $\alpha$ -WC are detailed in the table below.

Crystal System	Space Group	Pearson Symbol	a (Å)	c (Å)
Hexagonal	P-6m2 (No. 187)	hP2	2.906	2.837

Data sourced from Wikipedia.[2]

Below is a simplified 2D representation of the hexagonal  $\alpha$ -WC crystal lattice structure.



[Click to download full resolution via product page](#)

*Simplified 2D representation of the  $\alpha$ -WC hexagonal lattice.*

## Properties of Tungsten Carbide

The unique crystal structure of **tungsten carbide** gives rise to its exceptional physical, mechanical, thermal, and electrical properties. These properties can be influenced by factors such as grain size, porosity, and the amount of cobalt binder used in cemented carbides.[5]

## Mechanical Properties

**Tungsten carbide** is renowned for its extreme hardness and high compressive strength, surpassing virtually all forged and cast metals.[6][7] It is approximately two to three times as rigid as steel.[6][7] This high rigidity and resistance to deformation make it invaluable in applications requiring minimal deflection under load.[6][7] Despite its hardness, it possesses an impact resistance comparable to that of hardened tool steels.[6][7]

Property	Value
Density	15.6 - 15.7 g/cm <sup>3</sup>
Hardness (Vickers)	~2600 HV
Hardness (Mohs)	9.0 - 9.5
Compressive Strength	~2.7 - 4.78 GPa
Young's Modulus	530 - 700 GPa
Shear Modulus	274 GPa
Bulk Modulus	379 - 381 GPa
Flexural Strength	1830 MPa
Fracture Toughness	7.0 - 12 MPa·m <sup>1/2</sup>
Poisson's Ratio	0.31

Data sourced from multiple references.[2][8][9]

## Thermal Properties

**Tungsten carbide** exhibits a high melting point and maintains a significant portion of its hardness at elevated temperatures.[2][7] It performs well in oxidizing atmospheres up to

approximately 538°C (1000°F) and in non-oxidizing atmospheres up to 815°C (1500°F).[6][7]  
Its thermal conductivity is about twice that of tool steel.[7]

Property	Value
Melting Point	2,780 - 2,870 °C
Boiling Point	6,000 °C
Thermal Conductivity	85 - 110 W/(m·K)
Coefficient of Thermal Expansion	5.5 - 5.9 µm/(m·K)
Specific Heat Capacity	~280 J/(kg·K)

Data sourced from multiple references.[2][8][10]

## Electrical Properties

The electrical conductivity of **tungsten carbide** is comparable to that of some metals and is significantly influenced by the metallic binder content in cemented carbides.[2] Its electrical resistivity is quite low, similar to that of vanadium.[2]

Property	Value
Electrical Resistivity	~0.2 µΩ·m
Electrical Conductivity	~0.7 x 10 <sup>6</sup> S/m

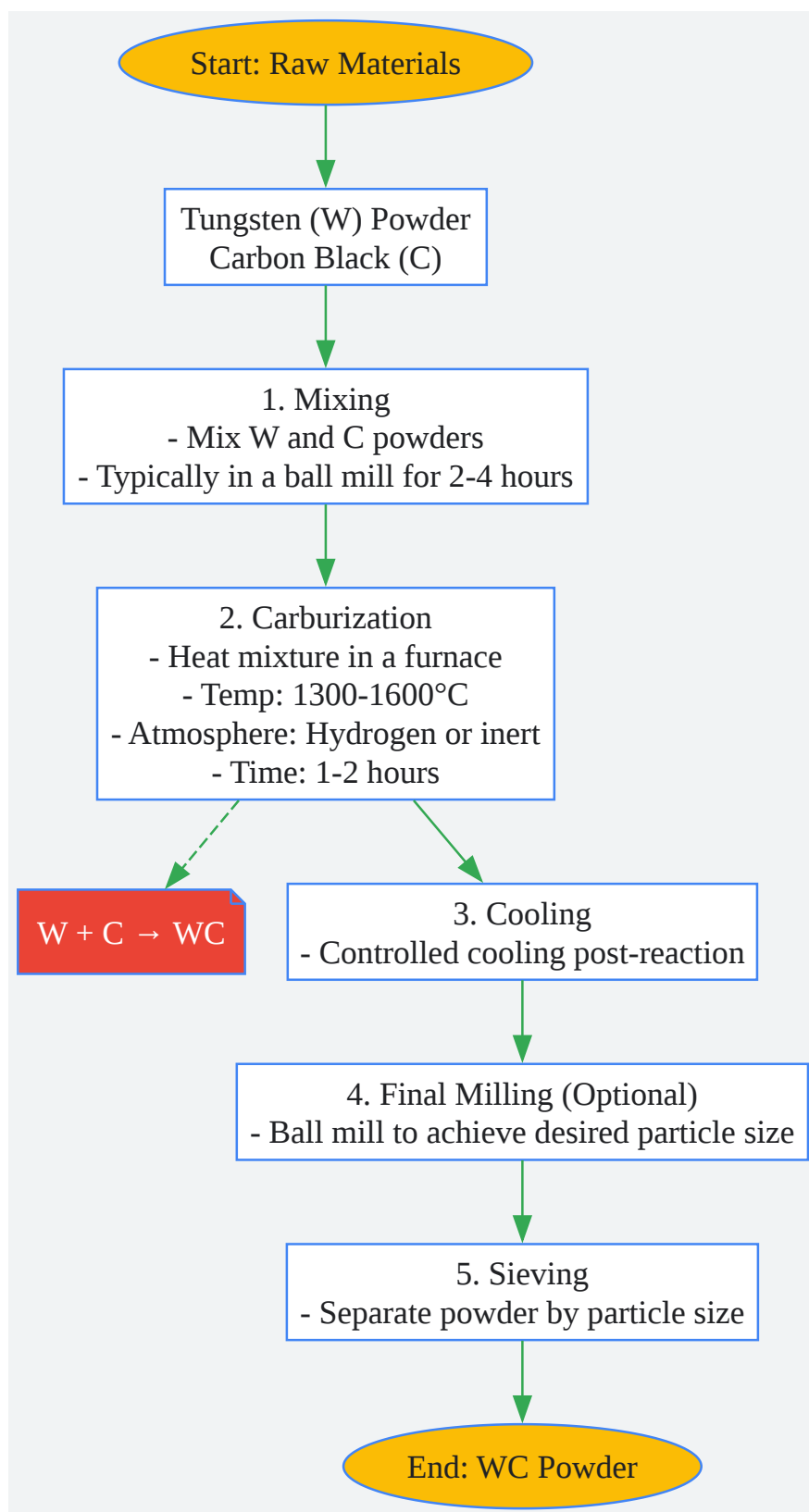
Data sourced from multiple references.[2]

## Experimental Protocols

Characterizing the properties of **tungsten carbide** requires precise experimental techniques. The following sections detail the methodologies for determining its crystal structure and mechanical hardness.

## Synthesis of Tungsten Carbide Powder (Carburization)

A common method for producing **tungsten carbide** powder is through the direct carburization of tungsten powder.



[Click to download full resolution via product page](#)

Workflow for **Tungsten Carbide** powder synthesis via carburization.

#### Detailed Methodology:

- **Raw Material Preparation:** Start with high-purity fine tungsten powder and carbon black. The stoichiometry must be carefully calculated to ensure complete reaction to WC, often with a slight excess of carbon to compensate for any oxygen present in the tungsten powder.[7]
- **Mixing:** The tungsten powder and carbon black are intimately mixed to ensure uniformity. This is typically achieved in a ball mill, with mixing times ranging from 2 to 4 hours.[7]
- **Carburization:** The mixed powder is loaded into graphite boats and heated in a controlled atmosphere furnace (e.g., a graphite carbon tube furnace). The temperature is raised to 1300-1600°C.[7] The specific temperature depends on the initial particle size of the tungsten powder. The process is carried out in a hydrogen or inert gas atmosphere for 1-2 hours.[7] During this stage, the tungsten reacts with carbon to form **tungsten carbide**, often with an intermediate  $W_2C$  phase forming at lower temperatures.[2]
- **Post-Processing:** After the reaction is complete, the material is cooled. It may then undergo further ball milling to break up agglomerates and achieve the final desired particle size distribution, followed by sieving.[7]

## Crystal Structure Determination (X-ray Diffraction)

X-ray Diffraction (XRD) is the standard technique for determining the crystal structure and phase composition of **tungsten carbide**.

#### Detailed Methodology:

- **Sample Preparation:** A small amount of the **tungsten carbide** powder is prepared for analysis. For sintered components, a surface must be cross-sectioned, mounted in epoxy, and polished to a mirror-like finish to ensure a flat, smooth surface for accurate measurement.[3]
- **Instrument Setup:** A powder diffractometer is used, typically with a Cu K $\alpha$  radiation source ( $\lambda \approx 1.54 \text{ \AA}$ ). The instrument is configured for a Bragg-Brentano geometry.

- **Data Collection:** The sample is scanned over a range of  $2\theta$  angles (e.g.,  $30^\circ$  to  $120^\circ$ ).<sup>[11]</sup> Key parameters include the step size (e.g.,  $0.04^\circ$ ) and the dwell time at each step (e.g., 2 seconds).
- **Data Analysis:**
  - **Phase Identification:** The resulting diffraction pattern (a plot of intensity vs.  $2\theta$ ) is analyzed. The peak positions are compared to standard diffraction patterns from databases (e.g., ICDD) to identify the crystalline phases present, such as  $\alpha$ -WC,  $W_2C$ , or any remaining elemental tungsten or binder material.<sup>[11]</sup>
  - **Quantitative Analysis:** The Rietveld refinement method can be applied to the diffraction data to determine the weight fraction of each phase, the precise lattice parameters, crystallite size, and microstrain within the material.

## Mechanical Hardness Measurement (Vickers Hardness Test)

The Vickers hardness test, as specified by standards like ASTM E384, is a microindentation method widely used for determining the hardness of hard materials like **tungsten carbide**.<sup>[4]</sup>

Detailed Methodology:

- **Sample Preparation:** The surface of the **tungsten carbide** sample must be meticulously prepared. It needs to be flat, highly polished to a mirror finish, and free of any scratches or defects that could interfere with the indentation or measurement.<sup>[3]</sup>
- **Test Procedure:**
  - A calibrated microhardness testing machine is used.<sup>[4]</sup>
  - A diamond indenter, shaped as a square-based pyramid with an angle of  $136^\circ$  between opposite faces, is pressed into the prepared surface of the material.<sup>[5][6]</sup>
  - A specific test force (load) is applied, typically ranging from 1 gf to 1000 gf for microindentation.<sup>[5]</sup> The load is held for a set dwell time, usually 10 to 15 seconds.

- **Measurement:** After the indenter is withdrawn, the two diagonals ( $d_1$  and  $d_2$ ) of the resulting square-shaped indentation are measured using a high-quality optical microscope attached to the tester.[4] The average diagonal length ( $d$ ) is calculated.
- **Hardness Calculation:** The Vickers Hardness (HV) number is calculated using the applied force ( $F$ ) and the average diagonal length ( $d$ ). The formula is:
  - $HV = (\text{Constant} \times F) / d^2$
  - The result is reported with the load used, for example, 2600 HV30, indicating a Vickers hardness of 2600 measured with a 30 kgf load.

## Conclusion

**Tungsten carbide's** distinctive hexagonal crystal structure is the foundation of its extraordinary material properties, including exceptional hardness, high rigidity, and thermal stability. The ability to characterize these properties through standardized experimental protocols such as X-ray Diffraction and Vickers hardness testing is crucial for quality control, material development, and ensuring its reliable performance across a wide range of demanding industrial applications. This guide provides a foundational understanding of these core aspects for professionals in the field.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Tungsten Carbide Powder Process - Tungsten Powder Manufacturer and Supplier [[tungsten-powder.com](https://tungsten-powder.com)]
- 3. [apmtesting.com](https://apmtesting.com) [[apmtesting.com](https://apmtesting.com)]
- 4. ASTM E384-22: Test Method For Microindentation Hardness - The ANSI Blog [[blog.ansi.org](https://blog.ansi.org)]



- 5. [wmtr.com](http://wmtr.com) [[wmtr.com](http://wmtr.com)]
- 6. [thinfilmmaterials.com](http://thinfilmmaterials.com) [[thinfilmmaterials.com](http://thinfilmmaterials.com)]
- 7. [heegermaterials.com](http://heegermaterials.com) [[heegermaterials.com](http://heegermaterials.com)]
- 8. [preciseceramic.com](http://preciseceramic.com) [[preciseceramic.com](http://preciseceramic.com)]
- 9. X-Ray Phase Analysis of Tungsten-Carbide Nanoparticles Synthesized Using the Vacuum-Arc Technique | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 10. Manufacturing processes of tungsten carbide | A.L.M.T. Corp. [[allied-material.co.jp](http://allied-material.co.jp)]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Tungsten Carbide: A Comprehensive Technical Guide to Crystal Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1195092#tungsten-carbide-crystal-structure-and-properties>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)